

An In-depth Technical Guide to N-nitroso-esmolol: Structure, Properties, and Analysis

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Compound of Interest

Compound Name: *N-nitroso-esmolol*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-nitroso-esmolol is a nitrosamine drug substance related impurity (NDSRI) of Esmolol, a short-acting beta-1 adrenergic receptor antagonist.^[1] As with other N-nitrosamines, **N-nitroso-esmolol** is a compound of concern due to its potential genotoxic and carcinogenic properties. This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical considerations for **N-nitroso-esmolol**. It includes a summary of its physicochemical properties, a discussion of its formation and toxicological mechanisms, and detailed experimental protocols for its analysis. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals involved in the quality control and safety assessment of pharmaceutical products.

Chemical Structure and Properties

N-nitroso-esmolol is the N-nitrosated derivative of the secondary amine moiety present in the Esmolol molecule.^[1] Its chemical name is methyl 3-[4-[2-hydroxy-3-[nitroso(propan-2-yl)amino]propoxy]phenyl]propanoate.^{[2][3][4]}

Chemical Structure

- IUPAC Name: methyl 3-[4-[2-hydroxy-3-[nitroso(propan-2-yl)amino]propoxy]phenyl]propanoate[2][5][6]
- Molecular Formula: C₁₆H₂₄N₂O₅[1][2][6][7][8][9][10][11]
- SMILES: CC(C)N(CC(COC1=CC=C(C=C1)CCC(=O)OC)O)N=O[4][6][7][10][12]
- InChI: InChI=1S/C16H24N2O5/c1-12(2)18(17-21)10-14(19)11-23-15-7-4-13(5-8-15)6-9-16(20)22-3/h4-5,7-8,12,14,19H,6,9-11H2,1-3H3[5][6][7][10]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **N-nitroso-esmolol**. It should be noted that most of the available data are computed properties.

Property	Value	Source
Molecular Weight	324.37 g/mol	[2][6][7][9][10][11]
Exact Mass	324.16852187 Da	[2][6]
XLogP3-AA (logP)	2.1	[2][6]
Hydrogen Bond Donor Count	1	[2][6]
Hydrogen Bond Acceptor Count	7	[2][6]
Rotatable Bond Count	10	[2][6]
Stereochemistry	Racemic	[7][10]

Formation and Synthesis

Formation

N-nitrosamines, including **N-nitroso-esmolol**, are typically formed from the reaction of a secondary or tertiary amine with a nitrosating agent.[7] In the context of pharmaceutical manufacturing, the secondary amine functionality in the Esmolol molecule can react with

residual nitrites (a common nitrosating agent) under acidic conditions to form **N-nitroso-esmolol**.^[1] Potential sources of nitrites can include raw materials, excipients, and water used in the manufacturing process.^{[13][14][15]}

Synthesis for Reference Standard

The synthesis of **N-nitroso-esmolol** for use as an analytical reference standard typically involves the controlled reaction of Esmolol with a nitrosating agent. A general laboratory-scale synthesis protocol is provided below.

Disclaimer: This is a general procedure and should be performed by qualified personnel in a suitable laboratory setting with appropriate safety precautions.

Objective: To synthesize **N-nitroso-esmolol** from Esmolol.

Materials:

- Esmolol hydrochloride
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Dichloromethane (CH_2Cl_2) or other suitable organic solvent
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Deionized water

Procedure:

- Dissolve a known quantity of Esmolol hydrochloride in deionized water and cool the solution in an ice bath (0-5 °C).
- Slowly add a solution of sodium nitrite in deionized water to the cooled Esmolol solution while maintaining the temperature between 0-5 °C.

- Slowly add dilute hydrochloric acid dropwise to the reaction mixture to achieve an acidic pH (typically pH 2-3), while vigorously stirring and maintaining the low temperature.
- Monitor the reaction progress using a suitable technique (e.g., TLC or HPLC).
- Once the reaction is complete, neutralize the mixture by carefully adding saturated sodium bicarbonate solution until the pH is approximately 7-8.
- Extract the aqueous layer multiple times with dichloromethane.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Filter the solution and remove the solvent under reduced pressure to yield the crude **N-nitroso-esmolol**.
- Purify the crude product using column chromatography or another suitable purification technique.
- Characterize the final product using techniques such as ^1H -NMR, ^{13}C -NMR, Mass Spectrometry, and IR spectroscopy to confirm its identity and purity.

Analytical Methodologies

The detection and quantification of **N-nitroso-esmolol** at trace levels, as required by regulatory agencies, necessitates highly sensitive and selective analytical methods. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred technique for this purpose.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Representative LC-MS/MS Method

The following is a representative experimental protocol for the analysis of **N-nitroso-esmolol** in a drug substance. This method is provided as a template and requires optimization and validation for a specific matrix.

Objective: To develop and validate a sensitive LC-MS/MS method for the quantification of **N-nitroso-esmolol**.

Instrumentation:

- Ultra-Performance Liquid Chromatography (UPLC) system
- Tandem Quadrupole Mass Spectrometer with an electrospray ionization (ESI) source

Chromatographic Conditions:

Parameter	Condition
Column	C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile or methanol
Gradient	5-95% B over 10 minutes (example)
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	30 - 40 °C
Injection Volume	1 - 10 µL

Mass Spectrometry Conditions:

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Acquisition Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (Q1)	$[M+H]^+ = 325.2 \text{ m/z}$
Product Ions (Q3)	To be determined by direct infusion of a standard.
Source Parameters	Optimized for maximum sensitivity (e.g., capillary voltage, source temperature, gas flows).

Sample Preparation (for Drug Substance):

- Accurately weigh approximately 100 mg of the drug substance into a suitable volumetric flask.
- Dissolve and dilute to volume with an appropriate solvent (e.g., methanol or a mixture of methanol and water).
- Further dilute the sample solution as needed to fit within the calibration curve range.
- Filter the final solution through a 0.22 μm syringe filter into an autosampler vial.

Method Validation Parameters:

The method should be validated according to ICH guidelines, including:

- Specificity
- Limit of Detection (LOD) and Limit of Quantitation (LOQ)
- Linearity and Range
- Accuracy (Recovery)
- Precision (Repeatability and Intermediate Precision)
- Robustness

Toxicology and Signaling Pathways

Mechanism of Genotoxicity

The primary toxicological concern for N-nitrosamines is their potential to be mutagenic and carcinogenic. The genotoxicity of N-nitrosamines is not direct; they require metabolic activation to exert their effects.^{[5][22]} This activation is primarily mediated by cytochrome P450 (CYP) enzymes in the liver.^{[5][7][22]}

The proposed mechanism involves the following steps:

- α -Hydroxylation: The N-nitrosamine undergoes enzymatic hydroxylation at the α -carbon (the carbon atom adjacent to the nitrosated nitrogen).^{[1][5][7][8]}

- **Formation of an Unstable Intermediate:** This hydroxylation leads to the formation of an unstable α -hydroxy-nitrosamine intermediate.
- **Decomposition and Formation of a Diazonium Ion:** The intermediate spontaneously decomposes, leading to the formation of a highly reactive diazonium ion.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- **DNA Alkylation:** The electrophilic diazonium ion can then react with nucleophilic sites on DNA bases, leading to the formation of DNA adducts.[\[5\]](#)[\[7\]](#)[\[22\]](#)
- **Mutation and Carcinogenesis:** If these DNA adducts are not repaired by cellular DNA repair mechanisms, they can lead to mutations during DNA replication, which can initiate the process of carcinogenesis.

For **N-nitroso-esmolol**, the isopropyl group and the other alkyl chain attached to the nitroso-nitrogen are the sites for α -hydroxylation. Studies on other nitrosated beta-blockers, such as N-nitroso-propranolol, have shown that they are genotoxic in various in vitro assays, supporting this general mechanism for this class of compounds.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[23\]](#)

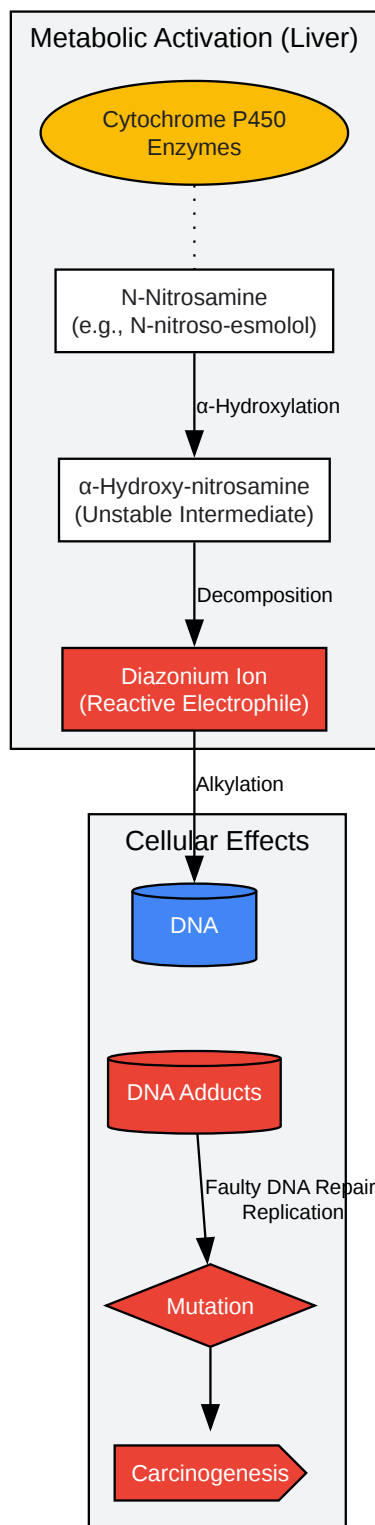
Regulatory Acceptable Intake

Due to its potential genotoxicity, regulatory agencies have set strict limits on the acceptable intake (AI) of **N-nitroso-esmolol**. The U.S. FDA has established an AI limit of 1500 ng/day for **N-nitroso-esmolol**.[\[24\]](#)[\[25\]](#)

Visualizations

Signaling Pathway: N-Nitrosamine Genotoxicity

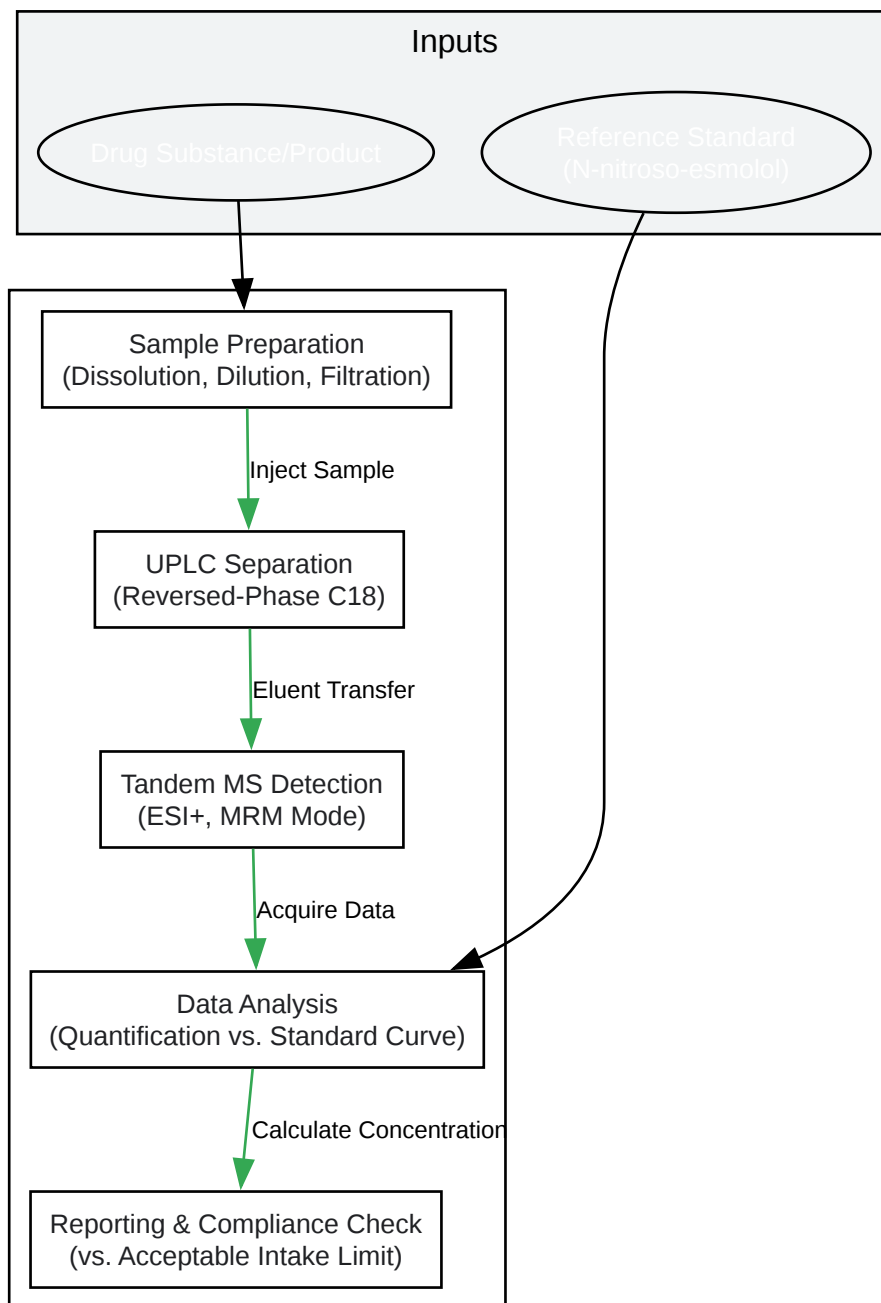
General Mechanism of N-Nitrosamine Genotoxicity

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Caption: General metabolic activation and genotoxicity pathway of N-nitrosamines.

Experimental Workflow: Nitrosamine Impurity Analysis

Workflow for N-Nitrosamine Impurity Analysis



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Caption: A typical experimental workflow for the analysis of N-nitrosamine impurities.

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